

1,2,3,4,5-Pentamethylcyclopentadiene safety data sheet and handling

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Compound of Interest

Compound Name:	1,2,3,4,5-Pentamethylcyclopentadiene
Cat. No.:	B1201788

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An In-depth Technical Guide to the Safe Handling and Use of **1,2,3,4,5-Pentamethylcyclopentadiene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, detailed handling protocols, and insights into the applications of **1,2,3,4,5-Pentamethylcyclopentadiene** (Cp*H), a crucial precursor in organometallic chemistry and catalysis. The information is intended for professionals in research and development who require a thorough understanding of the safe and effective use of this compound.

Section 1: Safety Data and Hazard Identification

1,2,3,4,5-Pentamethylcyclopentadiene is a flammable liquid and requires careful handling to mitigate risks.^{[1][2][3]} The following tables summarize its key physical, chemical, and safety properties.

Physical and Chemical Properties

Property	Value
CAS Number	4045-44-7 [1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₁₆ [4]
Molecular Weight	136.23 g/mol [4]
Appearance	Colorless to light yellow liquid [3] [4]
Odor	Mild [5]
Boiling Point	55-60 °C at 13 mmHg [5]
Flash Point	44 °C (111.2 °F) - closed cup [6] [7]
Density	0.87 g/mL at 25 °C [8]
Solubility	Miscible with methanol, dichloromethane, and ethyl acetate. Slightly miscible with water. [8] [9]

Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor [2] [6] [10]

Signal Word: Warning[\[1\]](#)[\[2\]](#)

Pictogram:

- GHS02: Flame

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves. [2]
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands.

Section 2: Experimental Protocols

Protocol 2.1: General Handling and Storage of 1,2,3,4,5-Pentamethylcyclopentadiene

1,2,3,4,5-Pentamethylcyclopentadiene is air-sensitive and should be handled under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.[\[3\]](#)[\[11\]](#)

Storage:

- Store in a cool, well-ventilated place away from heat, sparks, open flames, and hot surfaces.
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Protect from direct sunlight.[\[1\]](#)

Handling:

- All glassware must be thoroughly dried in an oven and cooled under a stream of inert gas before use.[\[3\]](#)[\[11\]](#)

- Transfers of the liquid should be performed using syringe techniques with a dry, nitrogen-flushed syringe and needle.[3][11]
- For larger quantities, a double-ended needle (cannula) transfer technique should be employed between septum-sealed vessels under a positive pressure of inert gas.[6]
- Use non-sparking tools and explosion-proof equipment.[1][2]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][2]

Protocol 2.2: Synthesis of a Pentamethylcyclopentadienyl-Metal Complex: $[(\text{Cp}^*\text{RhCl}_2)_2]$

This protocol describes the synthesis of a common rhodium precursor, Dichloro(pentamethylcyclopentadienyl)rhodium(III) dimer, from **1,2,3,4,5-Pentamethylcyclopentadiene**.

Materials:

- **1,2,3,4,5-Pentamethylcyclopentadiene (Cp^{*}H)**
- Rhodium(III) chloride hydrate ($\text{RhCl}_3 \cdot x\text{H}_2\text{O}$)
- Methanol
- Schlenk flask and standard Schlenk line equipment
- Magnetic stirrer and stir bar

Procedure:

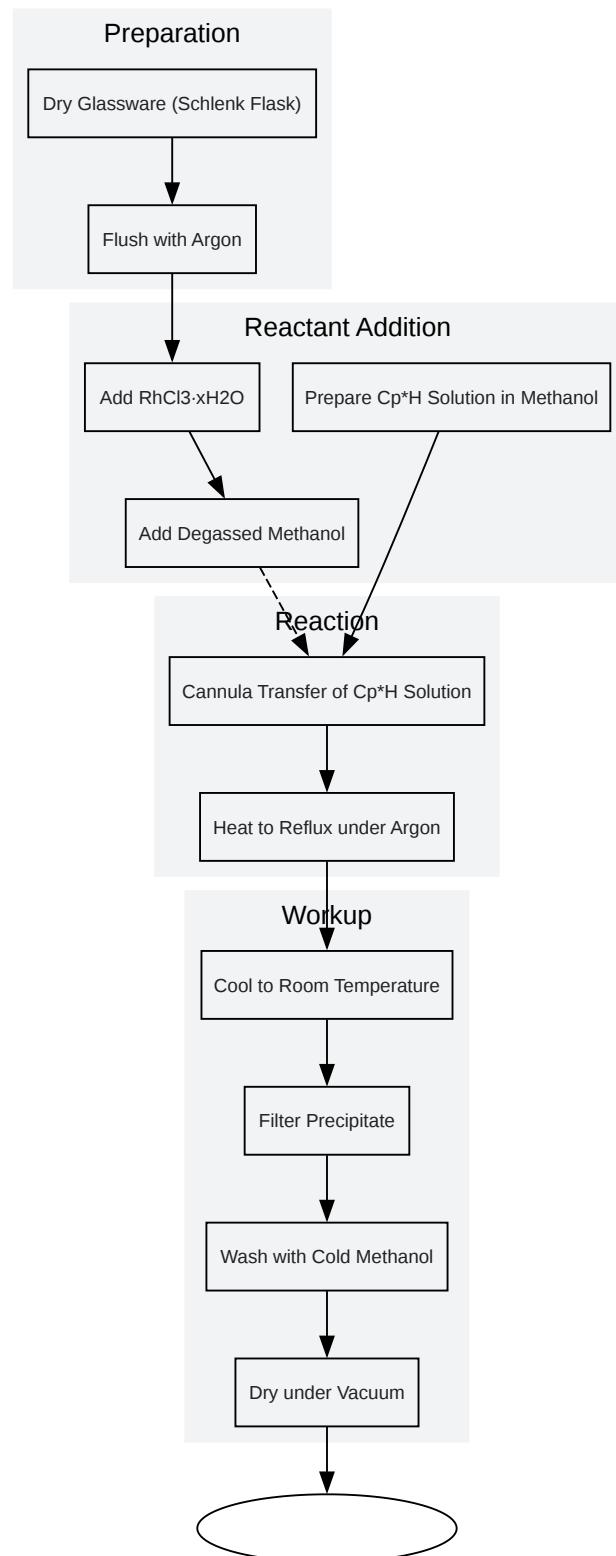
- Set up a Schlenk flask containing a magnetic stir bar and flush it with argon.
- Add $\text{RhCl}_3 \cdot x\text{H}_2\text{O}$ (1.0 eq) to the flask.
- Add degassed methanol to the flask to dissolve the rhodium salt.

- In a separate, dry, and argon-flushed flask, dissolve Cp*H (1.0 eq) in a minimal amount of degassed methanol.
- Using a cannula, slowly transfer the Cp*H solution to the stirred rhodium chloride solution.
- Heat the reaction mixture to reflux under argon for several hours. The color of the solution will change, and a precipitate will form.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Filter the solid product under an inert atmosphere, wash with cold methanol, and dry under vacuum.

Section 3: Visualized Workflows and Pathways

Diagram 3.1: Synthesis of $[(\text{Cp}^*\text{RhCl}_2)_2]$

The following diagram illustrates the workflow for the synthesis of the dichloro(pentamethylcyclopentadienyl)rhodium(III) dimer.

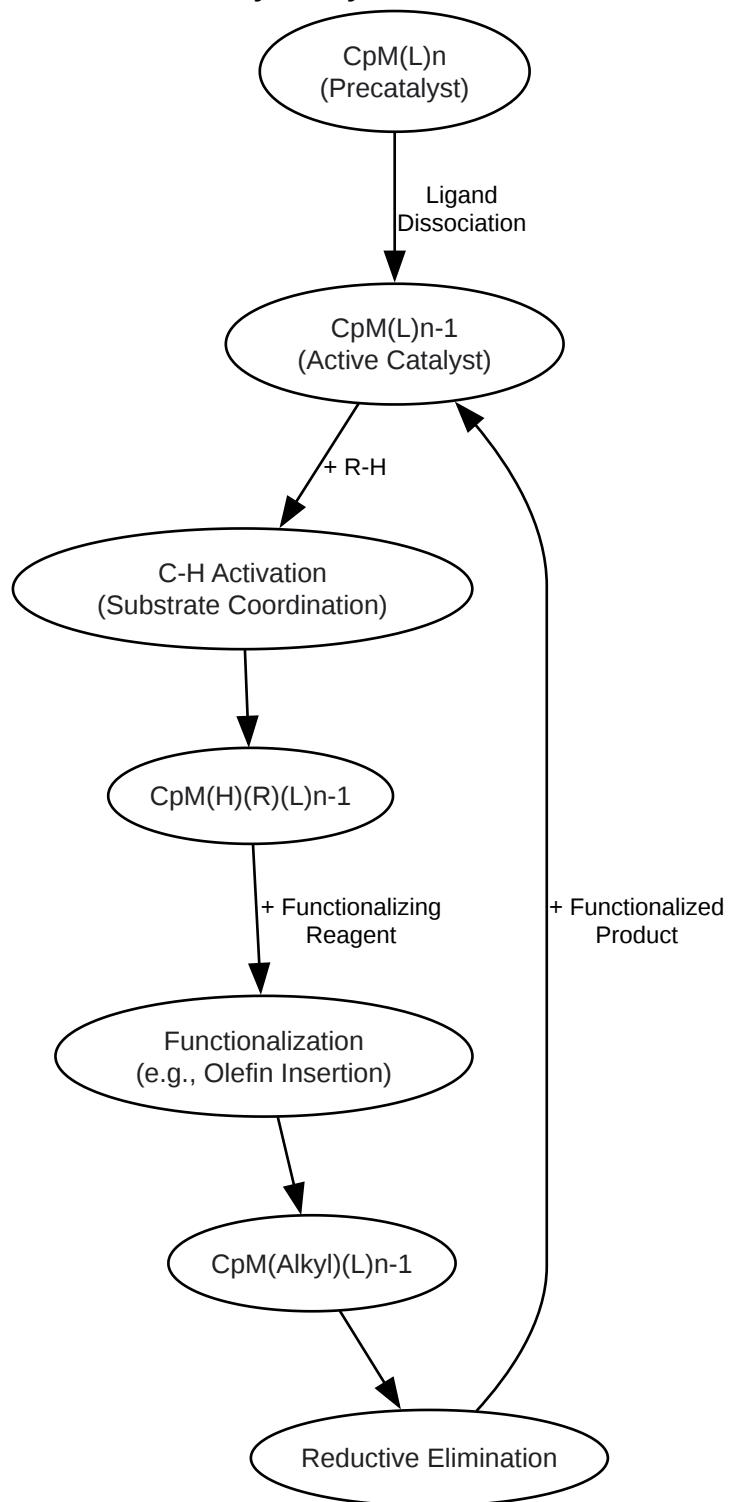
Workflow for $[(Cp^*RhCl_2)_2]$ Synthesis[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the synthesis of $[(Cp^*RhCl_2)_2]$.

Diagram 3.2: Catalytic Cycle Involving a Cp*-Metal Complex

This diagram shows a simplified catalytic cycle for a generic C-H activation/functionalization reaction catalyzed by a Cp*-metal complex.

Generic Catalytic Cycle for C-H Activation

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Caption: A generalized catalytic cycle for C-H activation.

Section 4: First Aid and Emergency Procedures

In Case of Inhalation:

- Move the victim into fresh air.[[2](#)]
- If breathing is difficult, give oxygen.[[2](#)]
- If not breathing, give artificial respiration.[[2](#)]
- Consult a doctor immediately.[[2](#)]

In Case of Skin Contact:

- Take off immediately all contaminated clothing.[[1](#)][[2](#)]
- Rinse affected areas with water or shower.[[1](#)][[2](#)]
- Wash off with soap and plenty of water.[[2](#)]
- Consult a doctor if irritation persists.[[1](#)]

In Case of Eye Contact:

- Rinse with pure water for at least 15 minutes.[[2](#)]
- Get medical attention.[[1](#)]

In Case of Ingestion:

- Rinse mouth with water.[[2](#)]
- Do not induce vomiting.[[2](#)]
- Never give anything by mouth to an unconscious person.[[2](#)]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[[1](#)][[2](#)]
- Specific Hazards: Vapors may form explosive mixtures with air.[[1](#)] Vapors may travel to a source of ignition and flash back.[[1](#)]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[[2](#)]

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